

enflurane in pediatric animal model anesthesia

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Enflurane

CAS No.: 13838-16-9

Cat. No.: S527157

Get Quote

Enflurane: Overview and Safety Concerns

Enflurane is a halogenated inhalational anesthetic that was initially approved in the 1970s but has since been **withdrawn from the US market** [1]. Its use in research, especially in pediatric models, is strongly discouraged for several critical reasons:

- **Seizure Activity:** Unlike other inhaled anesthetics, **enflurane** is known to **induce seizure activity** [1].
- **Cardiotoxicity:** It causes increased cardio depressant effects compared to other agents and can bind to cardiac calcium channels, contributing to its toxicity [1].
- **Hepatotoxicity:** Rare but clinically significant elevations in liver enzymes (ALT) may indicate hepatotoxicity [1].
- **Nephrotoxicity:** Its metabolism (5-9%) produces inorganic fluoride ions, which can cause nephrotoxicity [1].

Given these risks, agents like **isoflurane** and **sevoflurane** are the preferred and recommended choices for rodent anesthesia due to their wider safety margins [2] [3].

Contemporary Anesthetic Protocols for Pediatric Rodent Models

For ethical and scientific rigor, researchers should use modern, well-characterized anesthetic protocols. The following table summarizes recommended agents for general anesthesia in rodents [2] [3].

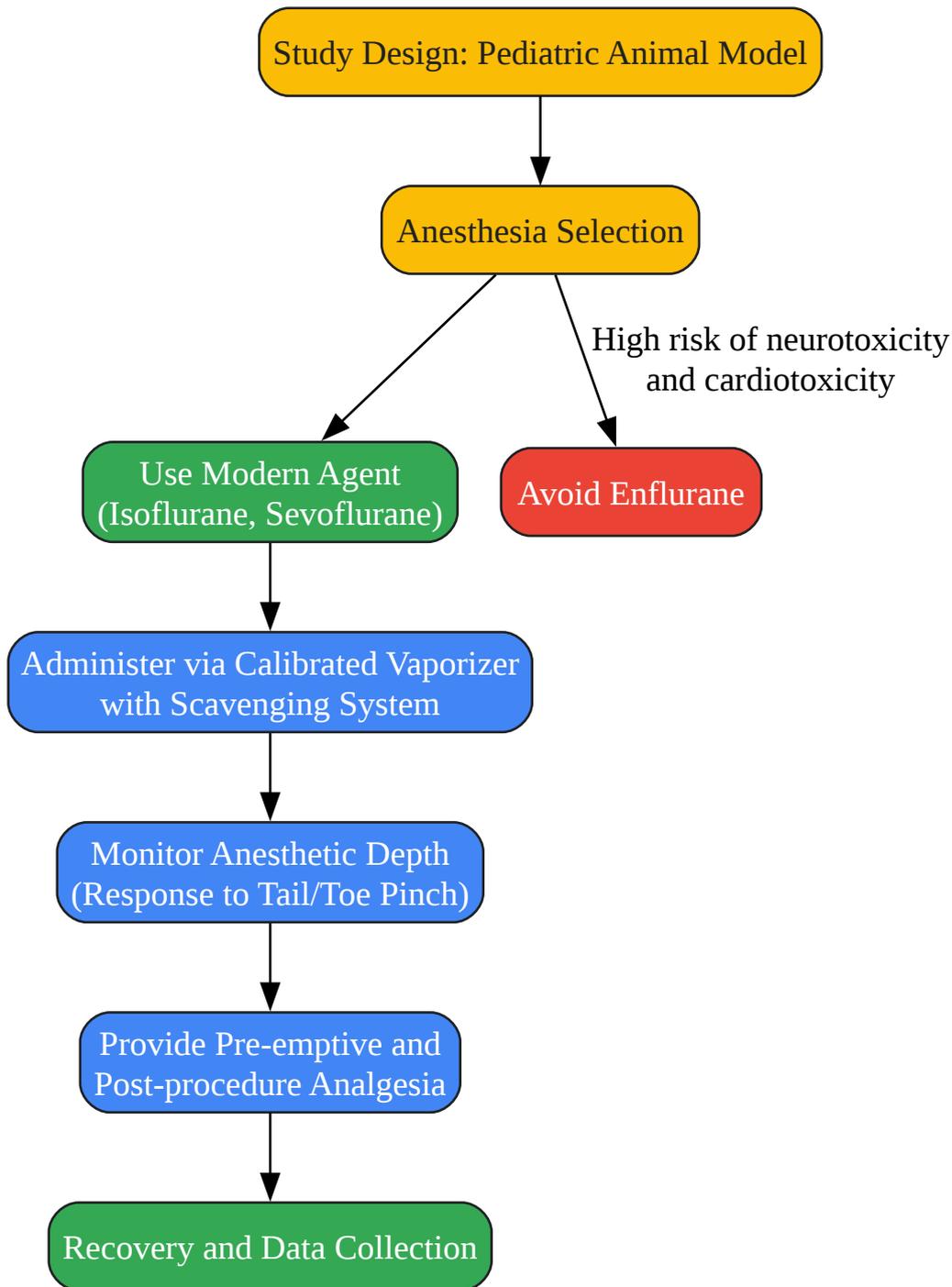
Table 1: Recommended Inhalational and Injectable Anesthetic Agents for Rodents

Anesthetic Agent	Type	Induction Dose (Rodent)	Maintenance Dose (Rodent)	Key Considerations
Isoflurane [2]	Inhalational	4-5%	1-3%	Wide safety margin, rapid induction/recovery , preferred for most procedures [2].
Sevoflurane [3]	Inhalational	~8% (for humans, rodent-specific varies)	~2.6% MAC (Minimum Alveolar Concentration)	Smooth induction , pleasant odor; suitable for sensitive airways [3].

| **Ketamine/Xylazine** [2] | Injectable Combo | Mouse: 80-110/5-10 mg/kg (IP) Rat: 40-80/5-10 mg/kg (IP) | Redose with 1/3 to 1/2 ketamine dose only | **Variable individual response**; lasts ~20-30 min; **respiratory/cardiac depression** risk; supplemental oxygen recommended [2]. |

Experimental Workflow for Pediatric Model Anesthesia

The following diagram illustrates the key decision-making pathway for selecting and administering anesthesia in a pediatric animal model study, emphasizing safety and modern standards.



[Click to download full resolution via product page](#)

Essential Adjunctive Medications: Analgesia

Providing pre-emptive and post-operative analgesia is a critical standard of care. Multimodal analgesia (using two or more drugs targeting different pain pathways) is recommended for all laboratory animals [2].

Table 2: Systemic Analgesic Dosing and Recommendations for Rodents [2]

Analgesic Drug	Class	Mouse Dose	Rat Dose	Frequency	Route
Carprofen	NSAID	5 mg/kg	5 mg/kg	Every 12-24 hours	SC
Meloxicam	NSAID	5 mg/kg	2 mg/kg	Every 12-24 hours	SC, PO
Buprenorphine ER-LAB	Opioid (Extended-Release)	1 mg/kg	-	Every 48 hours	SC
Buprenorphine HCl	Opioid	0.1 mg/kg	-	Every 4-8 hours	SC

Protocol for Injectable Anesthesia (Ketamine/Xylazine)

This is a common injectable protocol, but requires careful preparation and monitoring [2].

- **Drug Preparation (Mouse Example):**

- **Final Concentration:** 10 mg/ml Ketamine, 1 mg/ml Xylazine.
- **Preparation:** Mix 1.0 ml ketamine (100 mg/ml stock), 0.5 ml xylazine (20 mg/ml stock), and 8.5 ml 0.9% sterile saline in a sterile vial.
- **Administration Dose:** 0.1 ml per 10g of mouse body weight (IP).
- **Resulting Dose:** 100 mg/kg ketamine + 10 mg/kg xylazine [2].

- **Procedure & Monitoring:**

- Administer via intraperitoneal (IP) injection.
- Provide supplemental oxygen to prevent hypoxia, which is common with injectable anesthesia.
- Verify the loss of response to a noxious stimulus (e.g., toe pinch) to ensure a surgical plane of anesthesia.

- If redosing is necessary, administer only ketamine at 1/3 to 1/2 of the initial dose to minimize respiratory and cardiac depression from repeated xylazine.
- At the end of the procedure, the alpha-2 agonist (xylazine) can be reversed with atipamezole (0.5-2 mg/kg, IP or SC) to hasten recovery [2].

Critical Considerations for Developmental Studies

When designing studies involving anesthesia in developing animals, researchers must be aware of ongoing scientific discussions:

- **Potential Neurodevelopmental Effects:** Significant research exists on the potential neurotoxic effects of anesthetic agents on the developing brain [4]. While clinical evidence in humans remains controversial, the US FDA has warned that prolonged or repeated exposure to anesthetics in children under 3 may affect brain development [4]. This is a critical consideration when extrapolating from pediatric animal models.
- **Rigorous Monitoring:** Standard monitoring should include observation of respiratory rate, pattern, and circulation. The use of a calibrated vaporizer and waste gas scavenging system is mandatory for inhalational anesthetics to ensure accurate dosing and protect personnel [2] [3].

Conclusion and Best Practices

Based on current evidence and guidelines, the use of **enflurane** in pediatric animal models cannot be recommended. Researchers should adopt modern, safer protocols:

- **Primary Choice:** Use **isoflurane** as the first-line inhalational anesthetic due to its proven safety profile and controllability [2].
- **Analgesia is Mandatory:** Administer pre-emptive analgesics and implement a post-procedure pain management plan, ideally using a multimodal approach [2].
- **Consult Veterinary Experts:** Prior to IACUC protocol submission, strongly encourage consultation with your institutional veterinarian for agent selection and dosing tailored to your specific model and species [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Enflurane: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Rodent Anesthesia and Analgesia Guideline - Knowledge Base [ohiostateresearch.knowledgebase.co]
3. Inhalational Anesthetic - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
4. Long-term impact of sevoflurane exposure on behavioural and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [enflurane in pediatric animal model anesthesia]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b527157#enflurane-in-pediatric-animal-model-anesthesia]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com